

# Application Notes: Trifluralin-d14 for Herbicide Analysis in Environmental Water Samples

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## Compound of Interest

**Compound Name:** 2,6-dinitro-N,N-bis[(1,1,2,2,3,3,3-  
2H7)propyl]-4-  
(trifluoromethyl)aniline

**Cat. No.:** B1436205

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## Introduction

Trifluralin is a selective, pre-emergence dinitroaniline herbicide used to control annual grasses and broadleaf weeds in various agricultural settings[1]. Due to its potential for runoff from treated fields, monitoring its presence in environmental water sources is crucial[2][3]. The analysis of trace levels of herbicides like trifluralin in complex matrices such as surface or groundwater requires robust and accurate analytical methods. The use of stable isotope-labeled internal standards is a widely accepted practice to improve the precision and accuracy of these measurements.

Trifluralin-d14, a deuterated analog of trifluralin, serves as an ideal internal standard or surrogate for the quantification of trifluralin in environmental samples. Because its chemical and physical properties are nearly identical to the native analyte, it co-extracts and behaves similarly during chromatographic separation. However, its increased mass allows it to be distinguished from the native trifluralin by a mass spectrometer. By adding a known amount of Trifluralin-d14 to the sample at the beginning of the analytical process, any loss of the target analyte during sample preparation and analysis can be accurately corrected, thereby minimizing matrix effects and improving data quality.

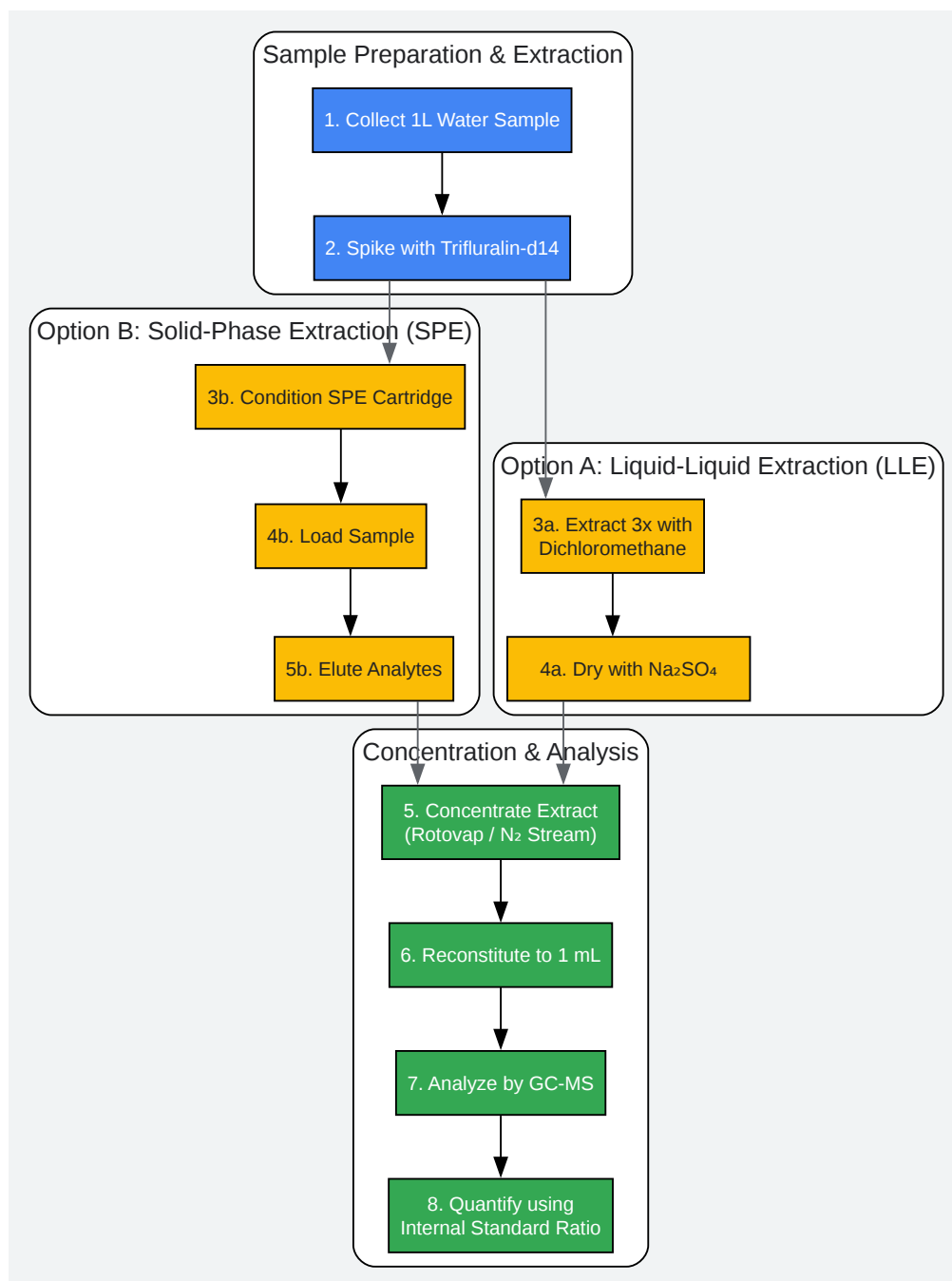
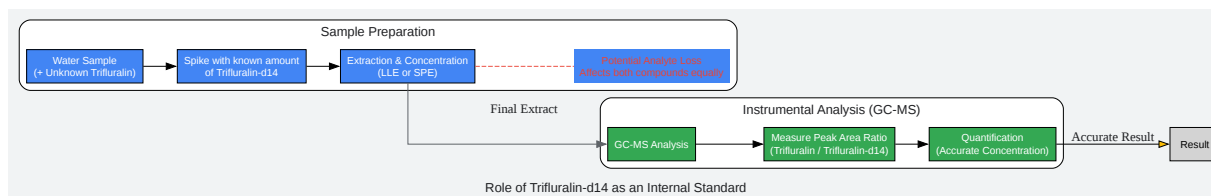
## Physicochemical Properties of Trifluralin

Understanding the properties of trifluralin is essential for developing effective extraction and analysis protocols.

Property	Value	Reference
Chemical Formula	C <sub>13</sub> H <sub>16</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub>	
Molecular Weight	335.3 g/mol	[2]
Appearance	Yellow-orange crystalline solid	[2][4]
Water Solubility	Low (~0.2-0.4 mg/L at 25°C)	[2]
Log K <sub>ow</sub>	4.69 - 5.3	[2]
Vapor Pressure	1.1 x 10 <sup>-4</sup> mm Hg (25°C)	[2]

## Principle of the Method

The determination of trifluralin in water samples using Trifluralin-d14 as an internal standard involves several key steps. First, a known quantity of Trifluralin-d14 is spiked into the water sample. The sample is then subjected to an extraction procedure, either liquid-liquid extraction (LLE) or solid-phase extraction (SPE), to isolate and concentrate the analytes[5][6]. After extraction, the solvent is evaporated and the residue is reconstituted in a suitable solvent for analysis. Quantification is typically performed by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS)[3]. The ratio of the native trifluralin response to the Trifluralin-d14 response is used to calculate the concentration of trifluralin in the original sample, correcting for any analyte loss during the procedure.



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